

Technical Guide: Physical and Synthetic Properties of 2-(3-Bromophenoxymethyl)oxirane

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Compound of Interest

Compound Name: 2-(3-Bromophenoxymethyl)oxirane

Cat. No.: B2632152

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This technical guide provides an in-depth overview of the available physical properties, specifically the melting and boiling points, of **2-(3-Bromophenoxymethyl)oxirane** (CAS Number: 5002-98-2). Due to the limited availability of experimental data for this specific compound, this document also includes data for a closely related isomer and outlines general experimental protocols for its synthesis and the determination of its physical properties.

Introduction to 2-(3-Bromophenoxymethyl)oxirane

2-(3-Bromophenoxymethyl)oxirane is an organic compound containing a bromophenoxy group attached to an oxirane (epoxide) ring. The oxirane ring is a highly reactive functional group, making this compound a valuable intermediate in organic synthesis, particularly for the development of pharmaceutical agents and other fine chemicals. The bromine atom on the phenyl ring provides a site for further functionalization, for example, through cross-coupling reactions. Understanding the physical properties of this compound is crucial for its handling, purification, and use in subsequent reactions.

Physical Properties

Direct experimental data for the melting and boiling points of **2-(3-Bromophenoxymethyl)oxirane** (meta-isomer) is not readily available in the surveyed literature. However, data for the structural isomer, 2-[(2-Bromophenoxy)methyl]oxirane (ortho-isomer), can provide an estimate.

Compound	CAS Number	Melting Point (°C)	Boiling Point (°C)	Pressure (Torr)
2-(3-Bromophenoxy-methyl)oxirane	5002-98-2	Data not available	Data not available	N/A
2-[(2-Bromophenoxy)methyl]oxirane	22421-56-3	Data not available	131 ^[1]	3 ^[1]

Synthesis of 2-(3-Bromophenoxy-methyl)oxirane

A general and widely used method for the synthesis of aryl glycidyl ethers, such as **2-(3-Bromophenoxy-methyl)oxirane**, is the Williamson ether synthesis. This involves the reaction of a phenol with an epihalohydrin in the presence of a base.

General Synthesis Protocol

The synthesis of **2-(3-Bromophenoxy-methyl)oxirane** can be achieved by reacting 3-bromophenol with epichlorohydrin or epibromohydrin.

Materials:

- 3-Bromophenol
- Epichlorohydrin (or Epibromohydrin)
- A suitable base (e.g., sodium hydroxide, potassium carbonate)
- A suitable solvent (e.g., acetone, methanol, or a phase-transfer catalyst system)

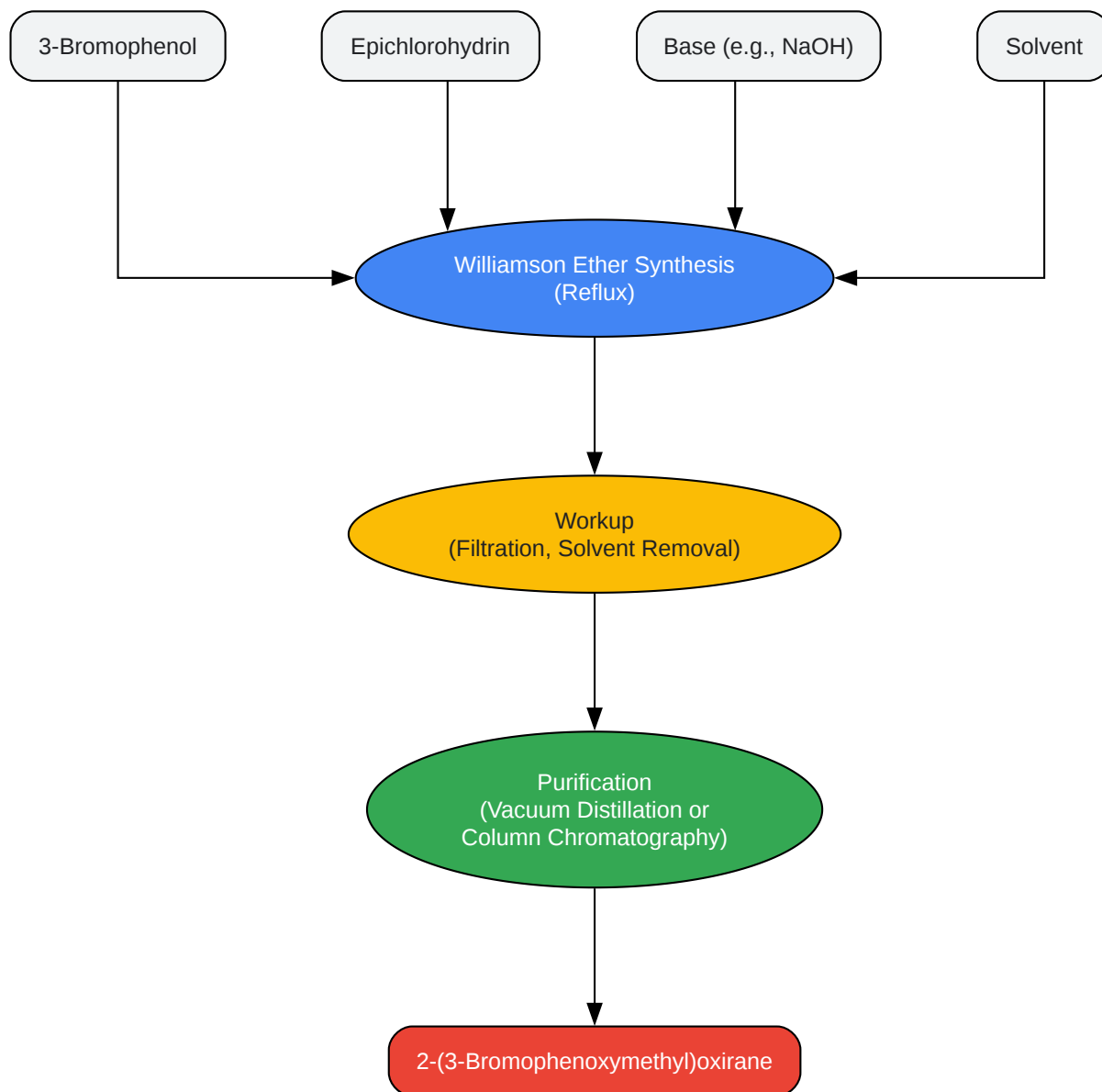
Procedure:

- Dissolve 3-bromophenol in the chosen solvent in a reaction vessel equipped with a stirrer and a reflux condenser.

- Add the base to the solution. If using a solid base like potassium carbonate, vigorous stirring is required.
- Add epichlorohydrin (or epibromohydrin) to the reaction mixture, typically in a slight excess.
- Heat the mixture to reflux and maintain the temperature for several hours, monitoring the reaction progress by a suitable technique (e.g., Thin Layer Chromatography - TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Filter off any solid byproducts (e.g., the salt formed from the base).
- Remove the solvent from the filtrate under reduced pressure.
- The crude product can then be purified, for example, by vacuum distillation or column chromatography on silica gel.

Synthesis Workflow Diagram

The following diagram illustrates the general synthetic pathway for **2-(3-Bromophenoxymethyl)oxirane**.



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Caption: General workflow for the synthesis of **2-(3-Bromophenoxymethyl)oxirane**.

Experimental Protocols for Physical Property Determination

While specific protocols for **2-(3-Bromophenoxymethyl)oxirane** are not available, the following are standard methodologies for determining the melting and boiling points of organic compounds.

Melting Point Determination

The melting point of a solid compound is the temperature at which it changes state from solid to liquid.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital melting point device)
- Capillary tubes
- Thermometer (calibrated)
- Sample of the purified solid compound

Procedure:

- Ensure the sample is dry and finely powdered.
- Pack a small amount of the sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the melting point apparatus.
- Heat the apparatus gradually, with a heating rate of about 1-2 °C per minute as the melting point is approached.
- Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample has melted. This range is the melting point of the compound.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid. For compounds that may decompose at atmospheric pressure, the boiling point is often determined under reduced pressure (vacuum distillation).

Apparatus:

- Distillation apparatus (e.g., short-path distillation setup for small quantities)
- Heating mantle or oil bath
- Thermometer (calibrated)
- Vacuum source and manometer (for reduced pressure measurements)
- Boiling chips

Procedure:

- Place the liquid sample in the distillation flask along with a few boiling chips.
- Assemble the distillation apparatus, ensuring the thermometer bulb is positioned correctly (just below the side arm leading to the condenser).
- If performing a vacuum distillation, connect the apparatus to a vacuum pump and a manometer.
- Begin heating the sample gently.
- Record the temperature at which the liquid boils and a steady stream of distillate is collected. This temperature is the boiling point at the recorded pressure.
- If the boiling point is determined at reduced pressure, it can be converted to the normal boiling point (at 760 Torr) using a nomograph or the Clausius-Clapeyron equation, although this is an approximation.

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References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
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